

Executive Summary & Chemical Profile

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Compound of Interest

Compound Name: PX-478 free base

CAS No.: 685847-78-3

Cat. No.: B044109

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PX-478 (S-2-amino-3-[4'-N,N-bis(2-chloroethyl)amino]phenyl propionic acid N-oxide dihydrochloride) is a potent, small-molecule inhibitor of constitutive and hypoxia-induced Hypoxia-Inducible Factor-1

(HIF-1

).

Critical Warning: PX-478 is hygroscopic and low-melting.[1] Improper storage leads to rapid hydrolysis and loss of potency. This guide replaces generic "store at -20°C" instructions with a field-validated preservation protocol.

Parameter	Specification
Chemical Form	PX-478 2HCl (Dihydrochloride salt)
Molecular Weight	394.12 g/mol
Physical State	Yellow to off-white crystalline solid
Primary Solubility	DMSO (20 mg/mL), Water (10 mg/mL), Ethanol (8 mg/mL)
Hygroscopicity	High (Absorbs atmospheric moisture rapidly)

Long-Term Storage Protocols

A. Solid State (The Archive)

- Temperature: -20°C (Minimum requirement). -80°C is preferred for storage exceeding 2 years.
- Container: Vial must be sealed with Parafilm® and placed inside a secondary container (e.g., a Falcon tube) containing active desiccant packs (silica gel).
- Light Protection: Store in amber vials or wrap in aluminum foil.
- Shelf Life:
3 years if strictly desiccated.

B. Solubilized Stock Solutions (Active Use)

- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide) is the gold standard. Avoid water for stock solutions due to hydrolysis risks.
- Concentration: Prepare stocks at 10 mM to 50 mM. Higher concentrations reduce the solvent-to-solute surface area ratio, slightly improving stability.

- Temperature: -80°C is mandatory for stocks stored >1 month.
- Aliquot Strategy: Do not freeze-thaw more than 3 times.
 - Protocol: Immediately after dissolving, divide the stock into single-use aliquots (e.g., 20 L or 50 L) in light-proof microcentrifuge tubes.

Experimental Workflow & Troubleshooting

Workflow Visualization: From Powder to Data



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Figure 1: Optimal handling workflow to prevent degradation and precipitation.

Troubleshooting Guide

Q1: The powder has turned into a sticky gum/paste. Is it usable?

- Diagnosis: Hygroscopic failure. The compound has absorbed atmospheric water, leading to hydrolysis of the N-oxide moiety or the nitrogen mustard group.
- Action: Discard. The molarity is now indeterminate, and toxic degradation products may alter your phenotype.
- Prevention: Always allow the vial to equilibrate to room temperature (approx. 30 mins) before opening the cap to prevent condensation.

Q2: I see crystals forming when I add the DMSO stock to my cell culture media.

- Diagnosis: "Solvent Shock." Adding high-concentration DMSO stock directly to aqueous media causes rapid local precipitation before the drug can disperse.

- Protocol Fix:
 - Perform an intermediate dilution. Dilute your 50 mM DMSO stock 1:10 in sterile PBS or media (to 5 mM).
 - Vortex immediately.
 - Add this intermediate solution to your final culture vessel.
 - Ensure final DMSO concentration is <0.1% to avoid vehicle toxicity.

Q3: Can I store PX-478 in aqueous buffer (PBS) at 4°C?

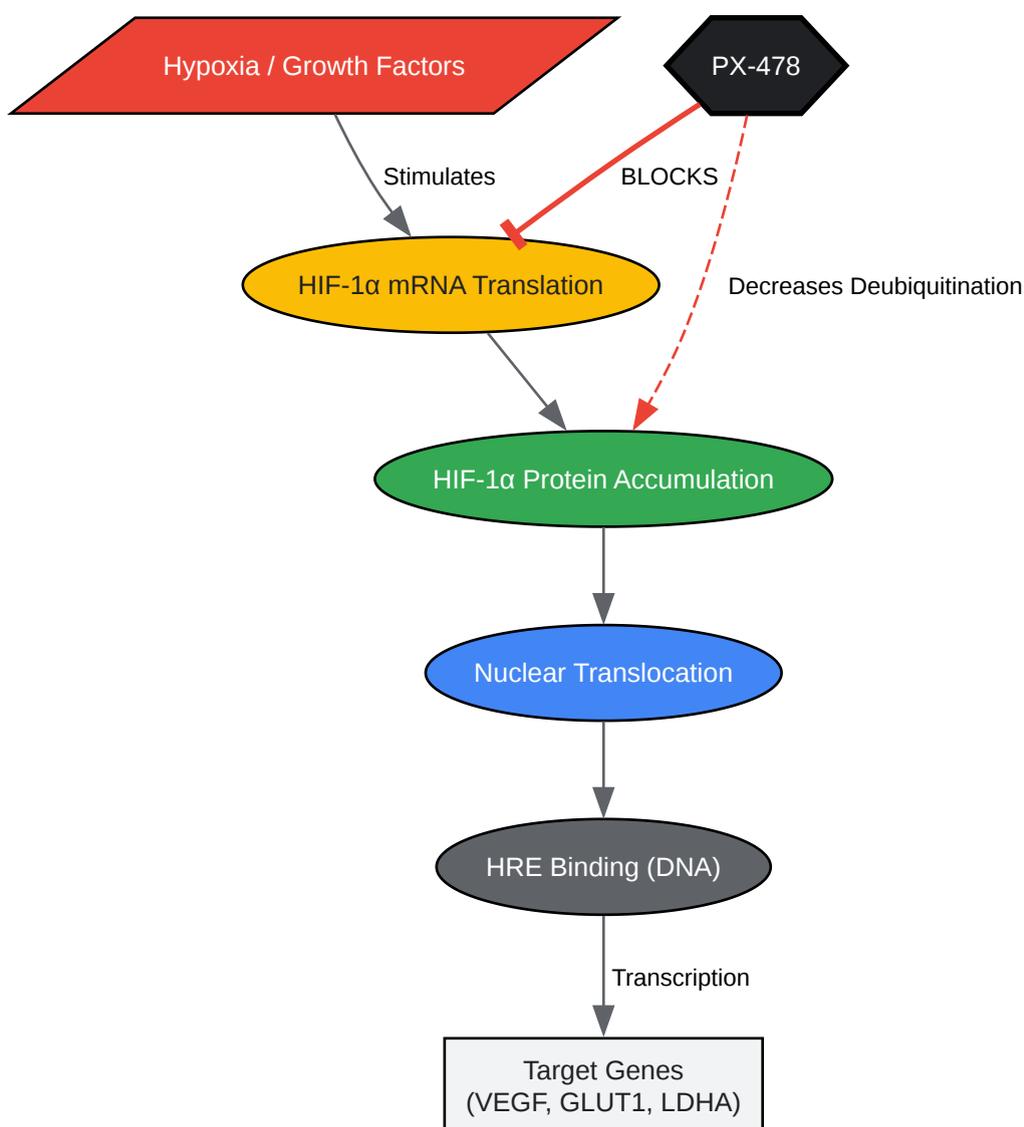
- Answer: No.
- Reasoning: In aqueous solution, the nitrogen mustard group (bis(2-chloroethyl)amino) is susceptible to hydrolysis, cyclizing to form an aziridinium ion.
- Limit: Aqueous solutions must be prepared fresh and used within 24 hours.

Scientific Mechanism & Validation

To validate that your PX-478 is active, you must observe specific downstream effects. PX-478 functions differently from topoisomerase inhibitors; it specifically blocks HIF-1

translation.

Mechanism of Action Diagram



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Figure 2: PX-478 inhibits HIF-1

primarily by blocking mRNA translation and reducing protein deubiquitination, independent of p53 or VHL status.[2][3]

Self-Validating the Protocol (Positive Controls)

If you suspect your drug stock has degraded, run this simple validation:

- Cell Line: Use PC-3 or DU-145 (Prostate cancer lines with high basal HIF-1

).

- Condition: Induce hypoxia (1%) or use Cobalt Chloride (, 150 M) for 4-16 hours.
- Treatment: Treat with PX-478 (20-30 M).
- Readout: Western Blot for HIF-1 .[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Success: Significant reduction of HIF-1 protein band compared to Vehicle Control.[\[3\]](#)
 - Failure: HIF-1 levels remain high despite treatment (indicates drug hydrolysis).

References

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